

Assessing Target Engagement of TAS0728 in Cellular Models

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Compound of Interest

Compound Name: TAS0728
Cat. No.: B10775276

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Application Notes

TAS0728 is an orally available, covalent inhibitor of Human Epidermal Growth Factor Receptor 2 (HER2), a receptor tyrosine kinase that is frequently overexpressed or mutated in various cancers, notably breast and gastric cancers.[1][2][3] As a covalent inhibitor, **TAS0728** forms an irreversible bond with a specific cysteine residue (C805) within the ATP-binding site of HER2, leading to sustained inhibition of its kinase activity.[1][4] This targeted action prevents HER2-mediated signaling, thereby inhibiting tumor cell proliferation and survival.

Assessing the extent to which **TAS0728** engages its target, HER2, within a cellular context is critical for understanding its mechanism of action, confirming its potency and selectivity, and establishing a pharmacokinetic/pharmacodynamic (PK/PD) relationship. These application notes provide an overview of key methodologies to quantify the cellular target engagement of **TAS0728**.

The primary methods for assessing **TAS0728** target engagement revolve around measuring the direct interaction of the drug with HER2 and evaluating the downstream consequences of HER2 inhibition. These methods include:

- Western Blotting: To measure the inhibition of HER2 autophosphorylation and the phosphorylation of downstream signaling proteins.
- Cellular Thermal Shift Assay (CETSA): To demonstrate direct binding of **TAS0728** to HER2 in intact cells.
- Mass Spectrometry-Based Proteomics: To directly quantify the covalent modification of HER2 by **TAS0728**.

These techniques, when used in combination, provide a comprehensive picture of **TAS0728** target engagement, from direct binding to the modulation of downstream signaling pathways.

Quantitative Data

A summary of key quantitative data for **TAS0728** from preclinical studies is presented below.

Parameter	Cell Line	Value	Reference
HER2 Kinase Activity IC50	N/A	0.28 nM	
Cell Growth Inhibition GI50	KPL-4 (HER2- amplified breast cancer)	1.9 nM	
NCI-N87 (HER2- amplified gastric cancer)	2.5 nM		
SK-BR-3 (HER2- amplified breast cancer)	3.1 nM		
BT474 (HER2- amplified breast cancer)	4.1 nM		
EGFR Kinase Activity IC50	N/A	180 nM	

Experimental Protocols

Protocol 1: Western Blotting for HER2 Phosphorylation

This protocol describes how to assess the inhibition of HER2 autophosphorylation and the phosphorylation of its downstream effector, AKT, in HER2-overexpressing cancer cells treated with **TAS0728**.

Materials:

- HER2-overexpressing cancer cell lines (e.g., SKBR3, BT474)
- Cell culture medium and supplements
- **TAS0728**
- DMSO (vehicle control)
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- BCA Protein Assay Kit
- Laemmli sample buffer
- Primary antibodies:
 - Rabbit anti-phospho-HER2 (Tyr1221/1222)
 - Rabbit anti-total-HER2
 - Rabbit anti-phospho-AKT (Ser473)
 - Rabbit anti-total-AKT
 - Mouse anti- β -actin (loading control)
- HRP-conjugated secondary antibodies (anti-rabbit, anti-mouse)
- PVDF or nitrocellulose membranes

- Enhanced chemiluminescence (ECL) detection reagents
- SDS-PAGE equipment and reagents
- Western blot transfer system

Procedure:

- Cell Culture and Treatment:
 1. Plate HER2-overexpressing cells and allow them to adhere overnight.
 2. Treat cells with varying concentrations of **TAS0728** (e.g., 0, 1, 10, 100 nM) for a specified time (e.g., 2, 6, 24 hours). Include a DMSO-treated vehicle control.
- Cell Lysis and Protein Quantification:
 1. Wash cells with ice-cold PBS.
 2. Lyse cells in lysis buffer containing protease and phosphatase inhibitors.
 3. Clarify lysates by centrifugation and collect the supernatant.
 4. Determine protein concentration using a BCA assay.
- SDS-PAGE and Western Blotting:
 1. Normalize protein concentrations for all samples and prepare them for SDS-PAGE by adding Laemmli buffer and boiling.
 2. Separate proteins by SDS-PAGE and transfer them to a PVDF or nitrocellulose membrane.
 3. Block the membrane with 5% BSA or non-fat milk in TBST for 1 hour at room temperature.
 4. Incubate the membrane with primary antibodies overnight at 4°C.
 5. Wash the membrane with TBST and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.

6. Wash the membrane again and visualize protein bands using an ECL detection system.
- Data Analysis:
 1. Quantify band intensities using densitometry software.
 2. Normalize the phospho-protein signal to the total protein signal for both HER2 and AKT.
 3. Further normalize to the loading control (β -actin).
 4. Compare the normalized signals of **TAS0728**-treated samples to the vehicle control to determine the extent of inhibition.

Protocol 2: Cellular Thermal Shift Assay (CETSA)

CETSA is a powerful method to confirm the direct binding of a drug to its target protein in a cellular environment. The principle is that ligand binding stabilizes the target protein, resulting in a higher melting temperature.

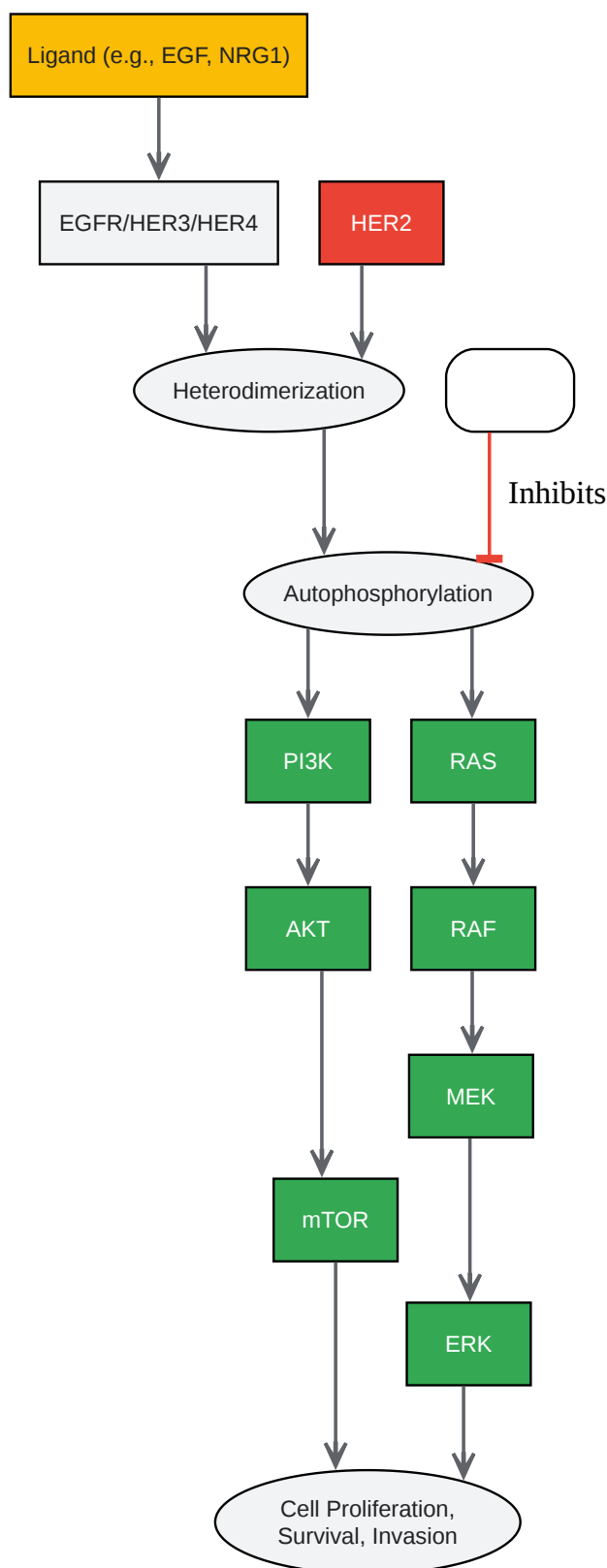
Materials:

- HER2-overexpressing cancer cell line
- **TAS0728** and DMSO
- PBS with protease inhibitors
- PCR tubes or 96-well PCR plate
- Thermocycler
- Equipment for cell lysis (e.g., freeze-thaw cycles, sonication)
- Centrifuge
- Western blotting or ELISA reagents for HER2 detection

Procedure:

- Cell Treatment and Harvesting:
 1. Treat cells with **TAS0728** or DMSO for a specified time.
 2. Harvest cells and wash them with PBS.
 3. Resuspend the cell pellet in PBS with protease inhibitors.
- Heat Challenge:
 1. Aliquot the cell suspension into PCR tubes or a 96-well plate.
 2. Heat the samples to a range of temperatures (e.g., 40-70°C) for 3 minutes using a thermocycler, followed by cooling to 4°C for 3 minutes.
- Cell Lysis and Separation of Soluble Fraction:
 1. Lyse the cells by three rapid freeze-thaw cycles (liquid nitrogen and a 25°C water bath).
 2. Centrifuge the lysates at high speed (e.g., 20,000 x g) for 20 minutes at 4°C to pellet the aggregated proteins.
 3. Carefully collect the supernatant containing the soluble protein fraction.
- Protein Detection and Analysis:
 1. Analyze the soluble HER2 protein levels by Western blot or ELISA.
 2. Plot the amount of soluble HER2 as a function of temperature for both **TAS0728**-treated and vehicle-treated samples.
 3. A shift in the melting curve to a higher temperature in the presence of **TAS0728** indicates target engagement.

Visualizations



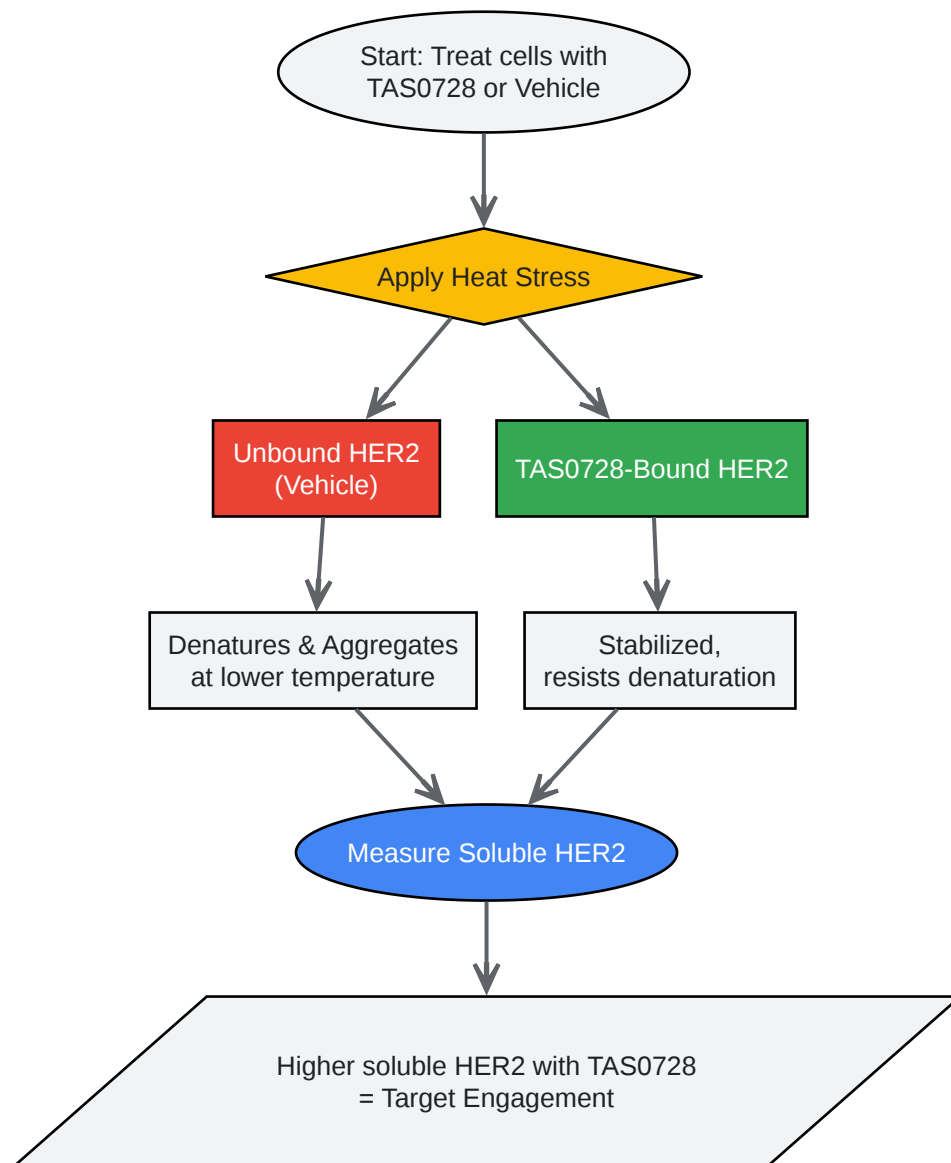
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Caption: HER2 Signaling Pathway and **TAS0728**'s Point of Intervention.



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Caption: Experimental Workflow for Western Blot Analysis.



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Caption: Logical Flow of the Cellular Thermal Shift Assay (CETSA).

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